

Personal protective equipment for handling 2-(4-Aminophenylthio)acetic acid

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Compound of Interest

Compound Name: 2-(4-Aminophenylthio)acetic acid

Cat. No.: B089599

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Essential Safety and Handling Guide for 2-(4-Aminophenylthio)acetic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(4-Aminophenylthio)acetic acid** (CAS No. 104-18-7). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Aminophenylthio)acetic acid is classified as a hazardous chemical.^[1] It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation or allergy-like symptoms if inhaled.^[1] Therefore, stringent adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **2-(4-Aminophenylthio)acetic Acid**

Protection Type	Specific Recommendations	Standard/Source
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]
Skin Protection	Wear impervious gloves (e.g., Nitrile rubber) and a lab coat or protective suit.	General Laboratory Practice ^[2]
Respiratory Protection	A NIOSH/MSHA approved respirator is required if ventilation is inadequate or dust is generated. ^[3] Under normal use with adequate ventilation, it may not be needed.	Manufacturer SDS ^{[1][3]}
Hand Protection	Chemical-resistant gloves are required. Inspect gloves for integrity before use.	Manufacturer SDS ^{[1][3]}

Operational Plan for Safe Handling

A systematic approach to handling **2-(4-Aminophenylthio)acetic acid** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.

1. Receiving and Storage:

- Receiving: Upon receipt, inspect the container to ensure its integrity and verify that it is correctly labeled.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[1] Keep the container tightly closed when not in use.^{[1][3][4]}

2. Handling and Use:

- Preparation and Use: Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder form to prevent dust inhalation.[2][4]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][4]
- Engineering Controls: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][4]

Emergency Procedures: Spill and Exposure Response

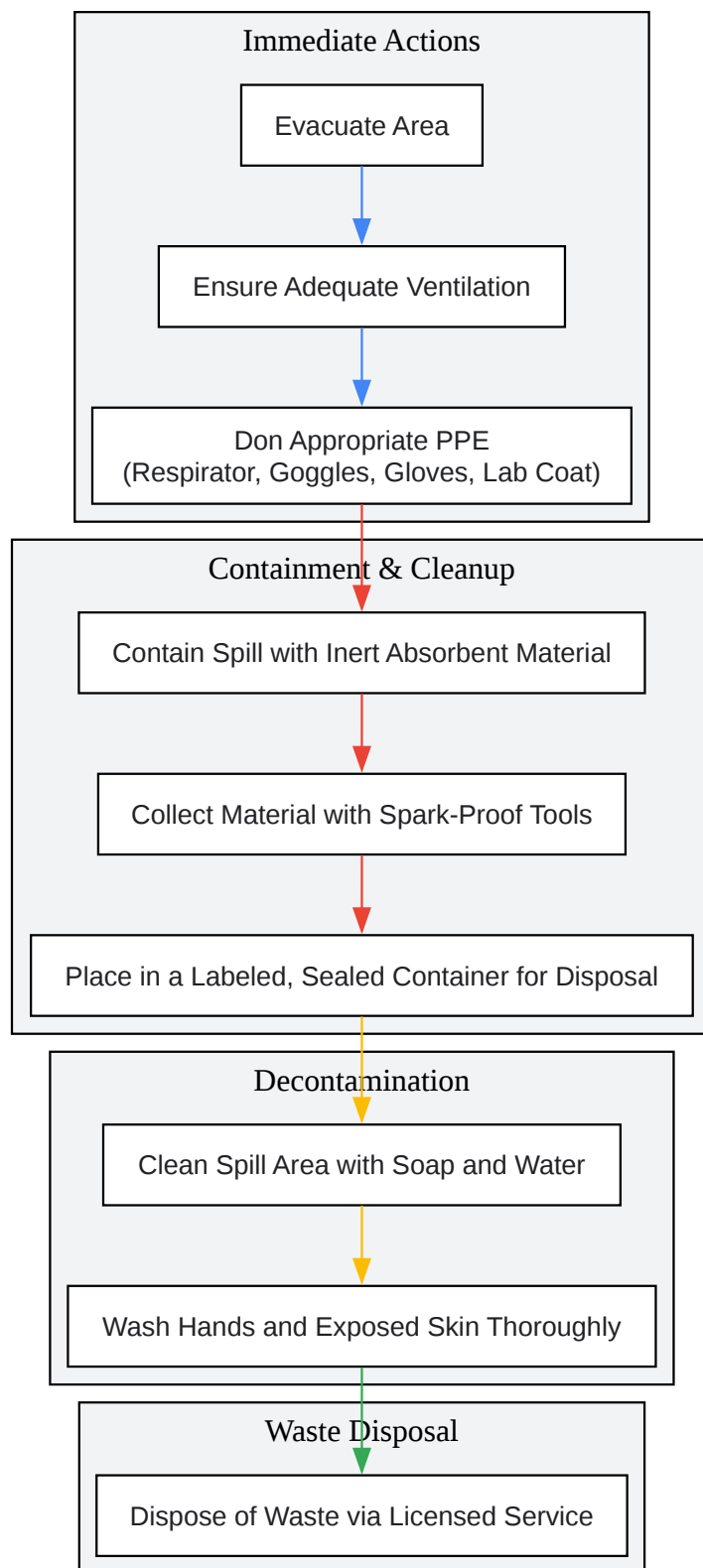
Immediate and appropriate action is critical in the event of a spill or personnel exposure.

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[1][3]
Inhalation	Move the person to fresh air. If breathing is difficult or absent, provide artificial respiration. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.[1][3]

Spill Response Workflow:

The following diagram outlines the procedural steps for responding to a spill of **2-(4-Aminophenylthio)acetic acid**.



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